

# An In-depth Technical Guide to the Physicochemical and Solubility Characteristics of Diclobutrazol

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#### Introduction

**Diclobutrazol** (CAS No: 75736-33-3) is a systemic triazole fungicide recognized for its high efficacy against a range of fungal phytopathogens, including powdery mildews and rusts.[1][2] [3][4] As a member of the conazole fungicide family, its mode of action involves the inhibition of sterol biosynthesis in fungi.[5][6] This technical guide provides a detailed overview of the essential physicochemical properties and solubility characteristics of **Diclobutrazol**, intended for researchers, scientists, and professionals in drug and pesticide development.

### **Physicochemical Properties**

**Diclobutrazol** is a white to off-white crystalline solid at room temperature.[5][7] Its core structure consists of a 1,2,4-triazole ring linked to a dichlorophenyl group and a substituted pentanol chain, which dictates its physical and chemical behavior.[6]

The key physicochemical properties of **Diclobutrazol** are summarized in the table below.



Property	Value	Source(s)
Molecular Formula	C15H19Cl2N3O	[1][6][8]
Molecular Weight	328.24 g/mol	[1][2][3][6][8][9]
Appearance	White to off-white crystalline solid	[3][5]
Melting Point	147-149 °C	[8]
Boiling Point	484.3 ± 55.0 °C (Predicted)	[8]
Density	1.25 - 1.28 g/cm³	[5][8]
pKa (at 25 °C)	< 2	[5][8]
Vapor Pressure (at 20 °C)	0.0027 mPa	[5]
Log P (Octanol-Water Partition Coefficient)	3.81	[5][6]

### **Solubility Characteristics**

The solubility of a compound is critical for its formulation, bioavailability, and environmental fate. **Diclobutrazol** exhibits low aqueous solubility and is more readily soluble in organic solvents.[4][5]

The solubility of **Diclobutrazol** in various solvents is detailed below.

Solvent	Solubility (at 20 °C)	Classification	Source(s)
Water (pH 7)	7.1 - 9 mg/L	Practically insoluble / Low solubility	[5][7][8]
Acetone	≥ 50 g/L	Soluble	[8]
Methanol	≥ 50 g/L	Soluble	[8]
Ethanol	≥ 50 g/L	Soluble	[8]
Dimethyl Sulfoxide (DMSO)	200 mg/mL (609.31 mM)	Highly soluble	[3]



The presence of the dichlorophenyl group contributes to its lipophilic nature, as indicated by the high Log P value, while the triazole and hydroxyl groups provide some degree of polarity.[10]

### **Experimental Protocols & Methodologies**

The determination of physicochemical and solubility data requires precise experimental methods. Below are outlines of typical protocols used for characterizing compounds like **Diclobutrazol**.

# Protocol 1: Determination of Aqueous Solubility (Shake-Flask Method)

The shake-flask method is a standard protocol for determining the solubility of a compound in water.

- Preparation: An excess amount of solid **Diclobutrazol** is added to a known volume of deionized water (or a buffer solution of a specific pH) in a flask.
- Equilibration: The flask is sealed and agitated in a constant temperature water bath (e.g., 20
  °C) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached between the
  solid and dissolved states.
- Phase Separation: The suspension is allowed to stand, or is centrifuged/filtered, to separate
  the undissolved solid from the saturated aqueous solution. Care is taken to avoid
  temperature changes during this step.
- Quantification: The concentration of **Diclobutrazol** in the clear aqueous phase is determined using a validated analytical technique. High-Performance Liquid Chromatography (HPLC) with a UV or Diode Array Detector (DAD) is commonly employed for this purpose.
- Calculation: The solubility is reported in units such as mg/L or mol/L.

# Protocol 2: Residue Analysis in Environmental or Biological Matrices

Determining the concentration of **Diclobutrazol** residues in samples like soil or crops requires a multi-step process involving extraction, cleanup, and sensitive analysis.

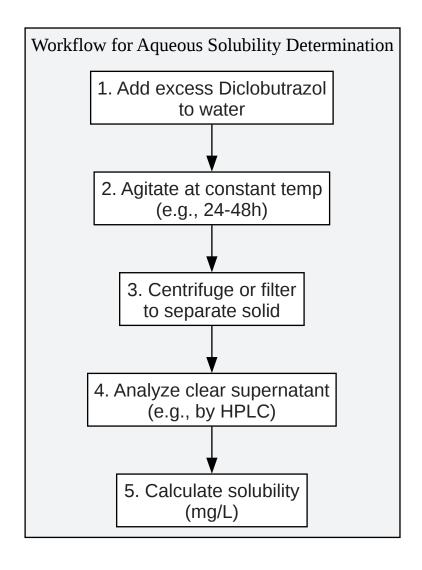


- Sample Preparation: The matrix (e.g., soil, potato) is homogenized to ensure uniformity. Soil samples may be air-dried and sieved prior to extraction.[11]
- Extraction: A known weight of the prepared sample is extracted with a suitable organic solvent. Acetonitrile is a common choice for its ability to efficiently extract triazole fungicides.
   [11][12] Ultrasonic baths may be used to enhance extraction efficiency.[11]
- Cleanup/Purification:
  - Low-Temperature Partitioning: The extract can be stored at a low temperature (e.g., -20°C), which causes water and certain interfering compounds to freeze, allowing for easy separation of the acetonitrile layer.[11]
  - Solid-Phase Extraction (SPE): Alternatively, the crude extract is passed through an SPE cartridge (e.g., C18) to remove interfering substances. The analyte is retained on the sorbent and then eluted with a small volume of a clean solvent.[12]
- Analysis: The final extract is analyzed using a highly sensitive and selective instrument, typically Ultra-High-Performance Liquid Chromatography coupled with tandem Mass Spectrometry (UHPLC-MS/MS).[11] This technique provides accurate quantification even at very low residue levels.
- Quantification: The concentration of **Diclobutrazol** is determined by comparing the instrument's response to that of certified reference standards.[9][13]

### Visualizations: Workflows and Mechanisms

To better illustrate the concepts discussed, the following diagrams have been generated using the DOT language.

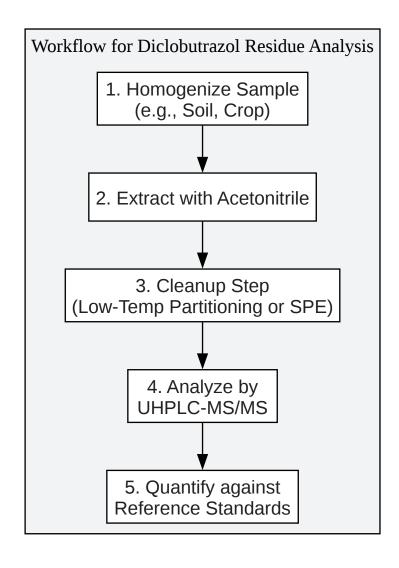




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Caption: General workflow for determining the aqueous solubility of **Diclobutrazol**.

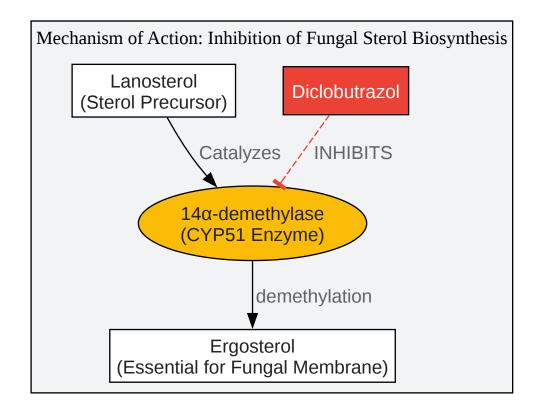




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Caption: Typical experimental workflow for the analysis of **Diclobutrazol** residues.





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Caption: **Diclobutrazol** inhibits the  $14\alpha$ -demethylase enzyme in the fungal ergosterol pathway.

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